

Essential Safety and Operational Guide for Handling ER-464195-01

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ER-464195-01

CAS No.: 859218-37-4

Cat. No.: B15279959

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety, handling, and disposal information for the research compound **ER-464195-01**. All personnel must review this guide thoroughly before handling the compound.

Compound Information

ER-464195-01 is a specific, orally active inhibitor of Calreticulin (CRT) binding to integrin α subunits. It is intended for research use only and is not for human or veterinary use.^[1]

Property	Value
IUPAC Name	1-propyl-4-(2-(3,3,5,5-tetramethylcyclohexyl)phenyl)piperazine hydrochloride
Synonyms	ER-464195-01 HCl, ER 464195-01
CAS Number	859218-37-4 (HCl)
Molecular Formula	C ₂₃ H ₃₉ ClN ₂
Molecular Weight	379.03 g/mol

Table 1: Physicochemical Properties of **ER-464195-01**

Personal Protective Equipment (PPE)

As a precautionary measure for a compound with an incomplete toxicological profile, the following minimum PPE is mandatory when handling **ER-464195-01**.

PPE Category	Specification	Rationale
Hand Protection	Double-layered disposable nitrile gloves.	To provide robust protection against incidental skin contact.
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes or airborne particles of the compound.
Body Protection	A knee-length laboratory coat with long sleeves.	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator is recommended if handling the compound as a powder outside of a certified chemical fume hood or if aerosolization is possible.	To prevent inhalation of the compound.

Table 2: Recommended Personal Protective Equipment for **ER-464195-01**

Handling and Storage

Storage:

- Short-term (days to weeks): Store in a dry, dark location at 0-4°C.[1]
- Long-term (months to years): Store at -20°C.[1]

Handling:

- Handle **ER-464195-01** in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid form to avoid dust formation.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent inhalation of dust or aerosols.
- Wash hands thoroughly after handling.

Disposal Plan

Dispose of **ER-464195-01** and any contaminated materials as hazardous chemical waste.

Waste Type	Disposal Procedure
Unused Compound	Collect in a clearly labeled, sealed container for hazardous waste.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container.
Contaminated PPE (e.g., gloves)	Dispose of in a designated hazardous waste container immediately after use.
Empty Containers	Rinse thoroughly with a suitable solvent. The first rinseate must be collected as hazardous waste. Subsequent disposal of the container should follow institutional guidelines.

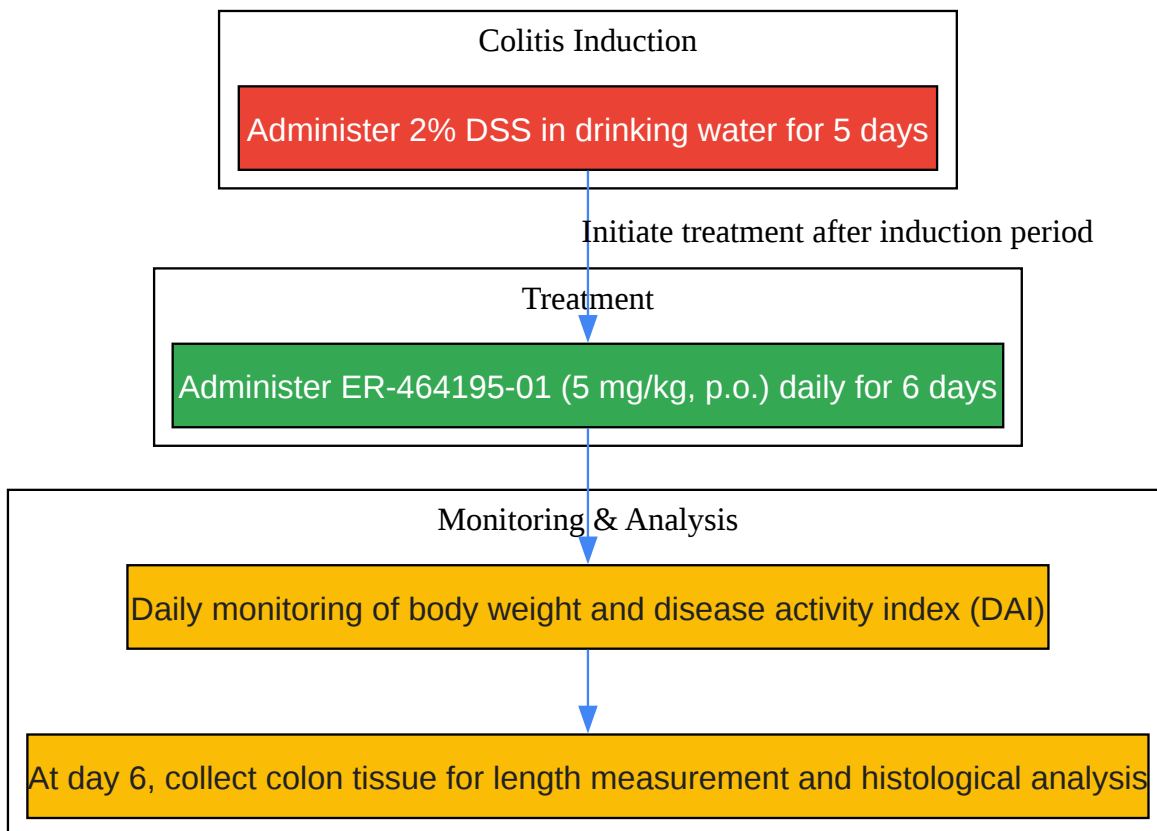
Table 3: Disposal Guidelines for **ER-464195-01**

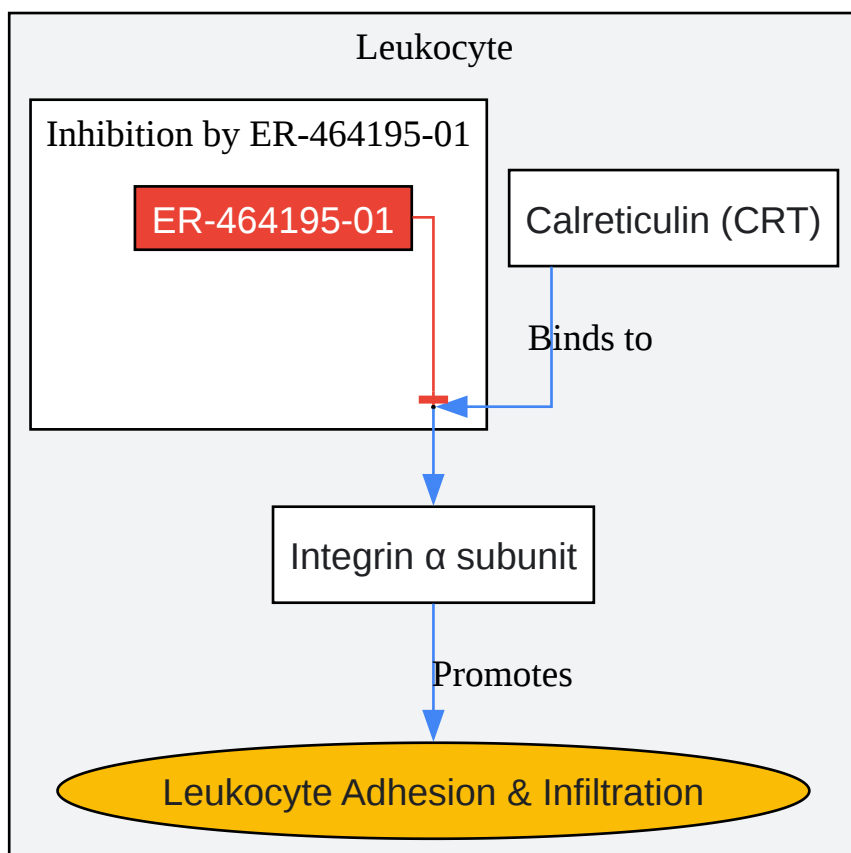
Experimental Protocols

In Vivo Dextran Sodium Sulfate (DSS)-Induced Colitis Mouse Model

This protocol is based on a study demonstrating the therapeutic effects of **ER-464195-01** in a mouse model of inflammatory bowel disease[2][3].

Workflow:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Calreticulin and integrin alpha dissociation induces anti-inflammatory programming in animal models of inflammatory bowel disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Calreticulin and integrin alpha dissociation induces anti-inflammatory programming in animal models of inflammatory bowel disease [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling ER-464195-01]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15279959/docs#essential-safety-and-operational-guide-for-handling-er-464195-01>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)